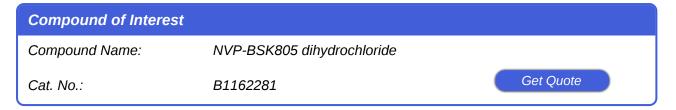


Application Notes and Protocols: NVP-BSK805 Induced Apoptosis Detection using Annexin V Staining

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Introduction

NVP-BSK805 is a potent and selective, ATP-competitive inhibitor of Janus kinase 2 (JAK2).[1] [2] The JAK/STAT signaling pathway is crucial in mediating cellular processes such as proliferation, differentiation, and apoptosis.[3][4][5] Dysregulation of this pathway is implicated in various malignancies. NVP-BSK805 has been shown to effectively inhibit the JAK2/STAT5 signaling cascade, leading to the suppression of cell proliferation and the induction of apoptosis in various cancer cell lines, particularly those harboring JAK2 mutations.[1][2][6]

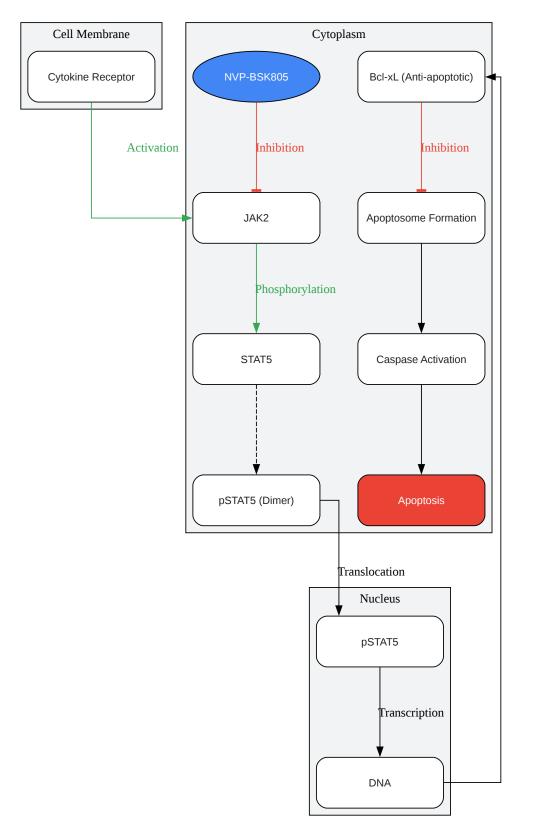
One of the hallmark features of early apoptosis is the translocation of phosphatidylserine (PS) from the inner to the outer leaflet of the plasma membrane.[7] Annexin V, a calcium-dependent phospholipid-binding protein, has a high affinity for PS and can be conjugated to a fluorochrome for the detection of apoptotic cells by flow cytometry.[7] When used in conjunction with a viability dye such as Propidium Iodide (PI), which is excluded by live and early apoptotic cells, it is possible to distinguish between viable, early apoptotic, late apoptotic, and necrotic cell populations.[8] This application note provides a detailed protocol for the induction of apoptosis using NVP-BSK805 and its quantification using Annexin V staining and flow cytometry.



Signaling Pathway of NVP-BSK805-Induced Apoptosis

NVP-BSK805 exerts its pro-apoptotic effects by inhibiting the JAK2 kinase, which in turn prevents the phosphorylation and activation of its downstream effector, STAT5.[1][2] In its active, phosphorylated state, STAT5 translocates to the nucleus and promotes the transcription of anti-apoptotic genes such as Bcl-xL. By blocking this cascade, NVP-BSK805 leads to decreased levels of anti-apoptotic proteins, thereby shifting the cellular balance towards apoptosis.[2][9]





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